

Stability and Storage of (Triphenylphosphoranylidene)acetaldehyde: A Technical Guide

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Compound of Interest

Compound Name: (Triphenylphosphoranylidene)acetaldehyde

Cat. No.: B013936

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(Triphenylphosphoranylidene)acetaldehyde, a key reagent in organic synthesis, is primarily utilized for the creation of carbon-carbon double bonds through the Wittig reaction. Its utility in the synthesis of complex molecules, including pharmaceuticals and natural products, necessitates a thorough understanding of its stability and appropriate storage conditions to ensure its reactivity and prevent the formation of impurities. This guide provides a comprehensive overview of the stability profile and recommended handling procedures for **(Triphenylphosphoranylidene)acetaldehyde**.

Summary of Stability and Storage Conditions

The stability of **(Triphenylphosphoranylidene)acetaldehyde** is influenced by several environmental factors. Adherence to recommended storage conditions is crucial for maintaining its chemical integrity and reactivity.

Parameter	Recommendation	Citation(s)
Storage Temperature	+2 to +8 °C; Refrigerate	[1][2]
Atmosphere	Store under an inert gas.	[2]
Light Sensitivity	Although not explicitly stated, as a precaution for a reactive organic reagent, storage in the dark or in an amber vial is recommended.	[3]
Moisture Sensitivity	Degrades upon prolonged exposure to humidity. Store in a dry environment.	[4]
Air Sensitivity	Air sensitive.	[2]
Container	Keep container tightly closed. Amber glass bottles are a suitable material.	[2][3][5][6]
General Stability	The product is chemically stable under standard ambient conditions (room temperature). However, it is noted to be heat sensitive.	[2][3]
Incompatible Materials	Oxidizing agents.	[2]

Chemical Properties

Property	Value	Citation(s)
CAS Number	2136-75-6	
Molecular Formula	C ₂₀ H ₁₇ OP	[7]
Molecular Weight	304.32 g/mol	[7]
Appearance	White to light yellow or pink to brown crystalline powder	[4][8]
Melting Point	185-188 °C	[9][10]
Purity (Typical)	≥95%	[9][10]

Experimental Protocols

While specific, publicly available experimental data on the degradation kinetics of **(Triphenylphosphoranylidene)acetaldehyde** is limited, a robust stability testing protocol can be designed based on established guidelines for pharmaceutical substances, such as the ICH Q1B guideline for photostability testing.

Protocol: Forced Degradation Study of **(Triphenylphosphoranylidene)acetaldehyde**

Objective: To evaluate the intrinsic stability of **(Triphenylphosphoranylidene)acetaldehyde** under various stress conditions to identify potential degradation pathways and validate analytical methods for stability indication.

Materials:

- **(Triphenylphosphoranylidene)acetaldehyde** (high purity)
- HPLC grade solvents (e.g., acetonitrile, water)
- Buffers of various pH (e.g., pH 4, 7, 9)
- Oxidizing agent (e.g., 3% hydrogen peroxide)

- Calibrated stability chambers (temperature and humidity controlled)
- Photostability chamber with a light source conforming to ICH Q1B guidelines
- Inert gas (e.g., nitrogen or argon)
- Appropriate analytical instrumentation (e.g., HPLC-UV, LC-MS)

Methodology:

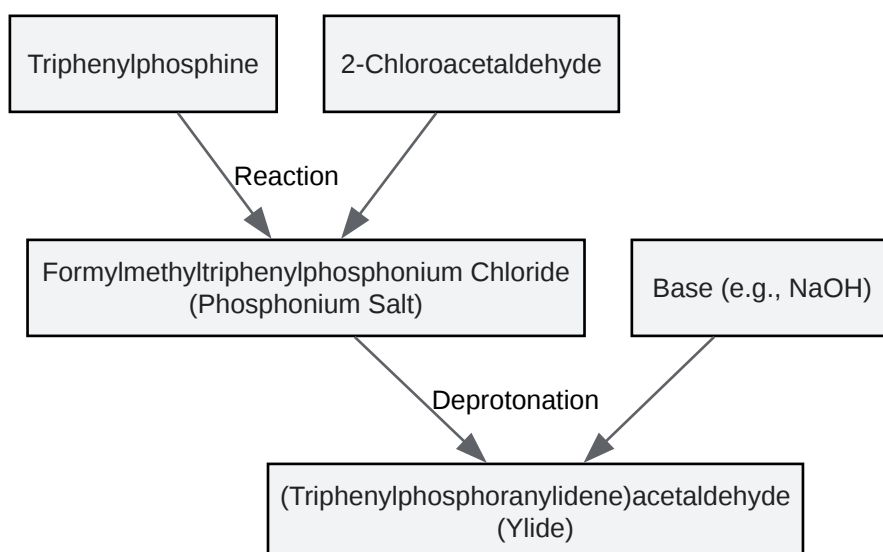
- Sample Preparation:
 - Prepare stock solutions of **(Triphenylphosphoranylidene)acetaldehyde** in a suitable solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
 - For hydrolysis studies, dilute the stock solution in aqueous buffers of varying pH.
 - For oxidative studies, treat the stock solution with an oxidizing agent.
 - For solid-state studies, weigh a precise amount of the solid compound into transparent and amber vials.
- Stress Conditions:
 - Hydrolytic Stability: Expose solutions at different pH levels to elevated temperatures (e.g., 60°C) for a defined period.
 - Oxidative Stability: Store the solution with the oxidizing agent at room temperature.
 - Thermal Stability (Solid State): Place vials of the solid compound in a stability chamber at an elevated temperature (e.g., 60°C).
 - Photostability (Solid State and Solution): Expose samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter. A dark control sample should be stored under the same conditions but protected from light.
- Time Points:

- Withdraw samples at predetermined intervals (e.g., 0, 2, 4, 8, 24, 48 hours for forced degradation).
- Analysis:
 - Analyze all samples by a validated stability-indicating HPLC method to determine the purity of the parent compound and the formation of any degradation products.
 - Use LC-MS to identify the mass of any significant degradation products to aid in structure elucidation.
- Data Presentation:
 - Tabulate the percentage of remaining **(Triphenylphosphoranylidene)acetaldehyde** and the percentage of each degradation product at each time point for all stress conditions.

Visualizations

Synthesis of (Triphenylphosphoranylidene)acetaldehyde

The synthesis of **(Triphenylphosphoranylidene)acetaldehyde** is typically achieved through a two-step process involving the formation of a phosphonium salt followed by deprotonation to yield the ylide.

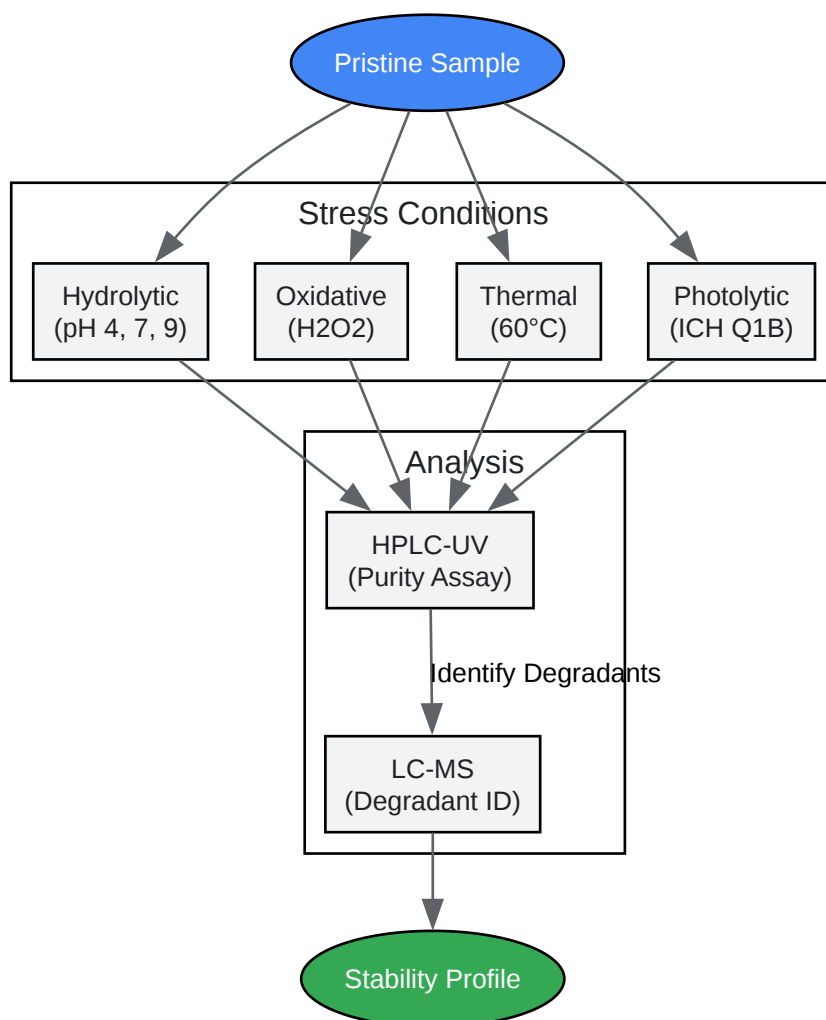


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Caption: Synthesis of (Triphenylphosphoranylidene)acetaldehyde.

Experimental Workflow for Stability Assessment

A logical workflow is essential for systematically assessing the stability of a chemical compound.



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Caption: Workflow for Stability Assessment.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. database.ich.org [database.ich.org]
- 3. (Triphenylphosphoranylidene)acetaldehyde | 2136-75-6 | Benchchem [benchchem.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. scbt.com [scbt.com]
- 6. iagim.org [iagim.org]
- 7. ema.europa.eu [ema.europa.eu]
- 8. Michaelis-Menten elimination kinetics of acetaldehyde during ethanol oxidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 2136-75-6|2-(Triphenylphosphoranylidene)acetaldehyde|BLD Pharm [bldpharm.com]
- 10. polymer.chem.cmu.edu [polymer.chem.cmu.edu]
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